

1,10-Dibromodecane safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,10-Dibromodecane

Cat. No.: B1670030

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **1,10-Dibromodecane**

Chemical Identification

1,10-Dibromodecane, also known as decamethylene dibromide, is a halogenated aliphatic hydrocarbon.[1] It is commonly utilized as a monomer in polymerization reactions and as a reactant in various organic syntheses.[2]

Identifier	Value
Chemical Name	1,10-Dibromodecane
Synonyms	Decamethylene dibromide, α,ω-Dibromodecane[2][3]
CAS Number	4101-68-2[3][4]
Molecular Formula	C ₁₀ H ₂₀ Br ₂ [2][3][5]
Molecular Weight	300.07 g/mol [3]
Chemical Structure	Br(CH ₂) ₁₀ Br

Hazard Identification and Classification

1,10-Dibromodecane is classified as an irritant.[3] While not considered hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200) by some suppliers, it is

prudent to handle it with care as it may cause skin, eye, and respiratory irritation.[1][4][6]

Hazard Statement	Classification
H315	Causes skin irritation[6]
H319	Causes serious eye irritation[6]
H335	May cause respiratory irritation[6]

Signal Word: Warning[6]

NFPA Ratings (estimated): Health: 0, Flammability: 1, Instability: 0[4]

Physical and Chemical Properties

1,10-Dibromodecane is a beige, low-melting solid or crystalline mass at room temperature.[2][4]

Property	Value
Appearance	Beige crystalline solid / low melting solid[3][4]
Odor	Odorless[4]
Melting Point	25 - 30 °C / 77 - 86 °F[4]
Boiling Point	160 °C / 320 °F @ 15 mmHg[4]
Flash Point	> 112 °C / > 233.6 °F (closed cup)[4]
Density	1.335 g/mL at 25 °C
Solubility in Water	Insoluble[2]
Refractive Index	n _{20/D} 1.4912

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk and maintain chemical integrity.

4.1 Handling:

- Avoid contact with skin and eyes.[\[4\]](#)[\[7\]](#)
- Avoid the formation and inhalation of dust, vapors, or mists.[\[4\]](#)[\[7\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[7\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Remove and wash contaminated clothing before reuse.[\[4\]](#)

4.2 Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Keep the container tightly closed to prevent moisture ingress.[\[4\]](#)[\[7\]](#)
- The material may darken in color during storage, which should be noted.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[4\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure.

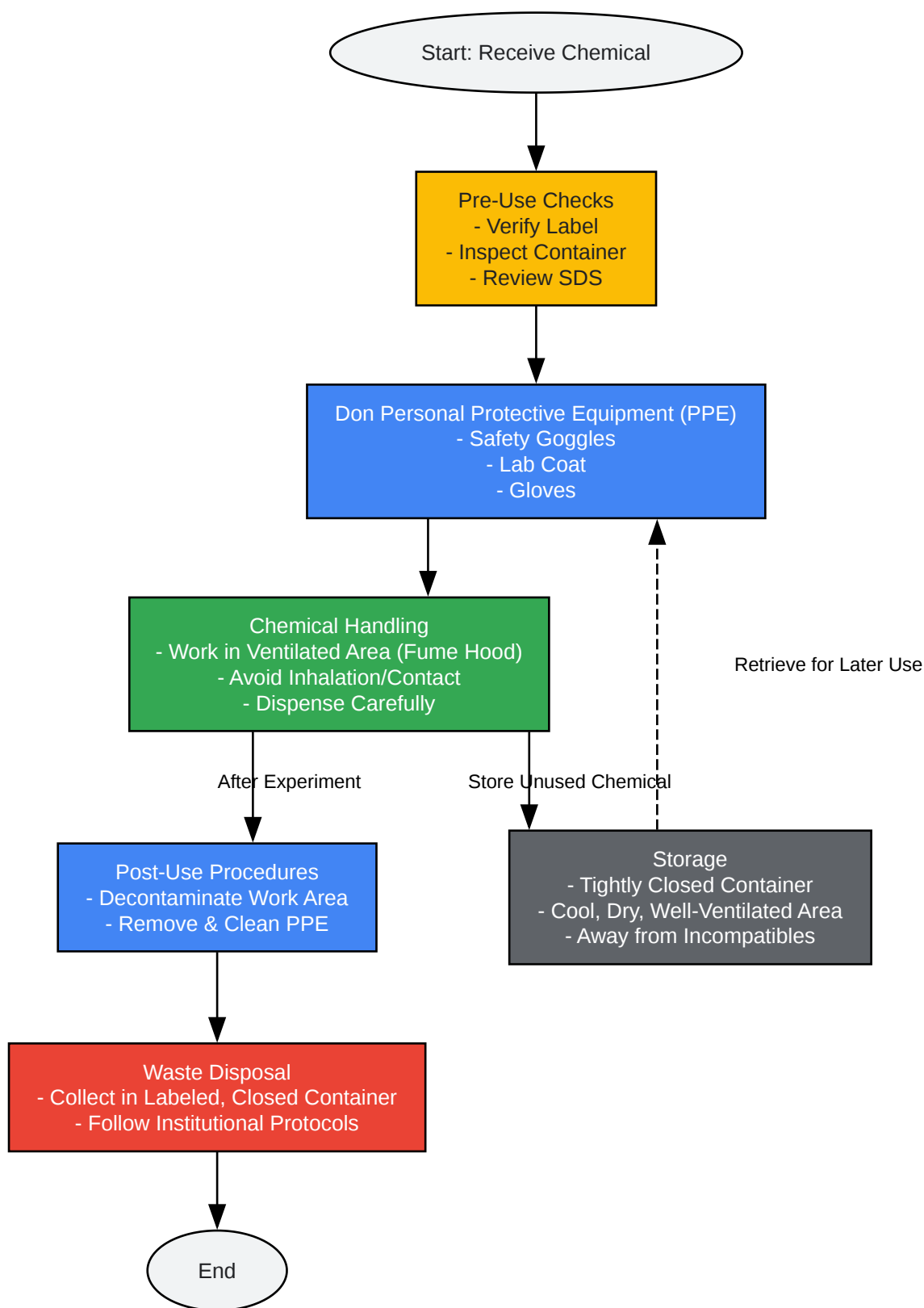
5.1 Engineering Controls:

- Ensure adequate ventilation.[\[7\]](#) Use of a local exhaust ventilation system is recommended, especially where dust or aerosols may be formed.[\[7\]](#)[\[8\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[9\]](#)

5.2 Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[\[4\]](#)[\[7\]](#)

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[4\]](#)
- Respiratory Protection: If ventilation is inadequate or when dust/aerosols are generated, use a NIOSH-approved N95 dust mask or a respirator with an appropriate filter (e.g., type ABEK).[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for safely handling **1,10-Dibromodecane**.

First-Aid Measures

In case of exposure, follow these first-aid guidelines immediately.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air. If not breathing, give artificial respiration. Consult a physician if you feel unwell.[4][6][8]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[4][6] If skin irritation occurs, get medical advice.[10]
Eye Contact	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[4][6] Consult a physician.[6]
Ingestion	Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[4][6] Rinse mouth with water and drink plenty of water or milk.[4][6] Seek immediate medical attention.[4]

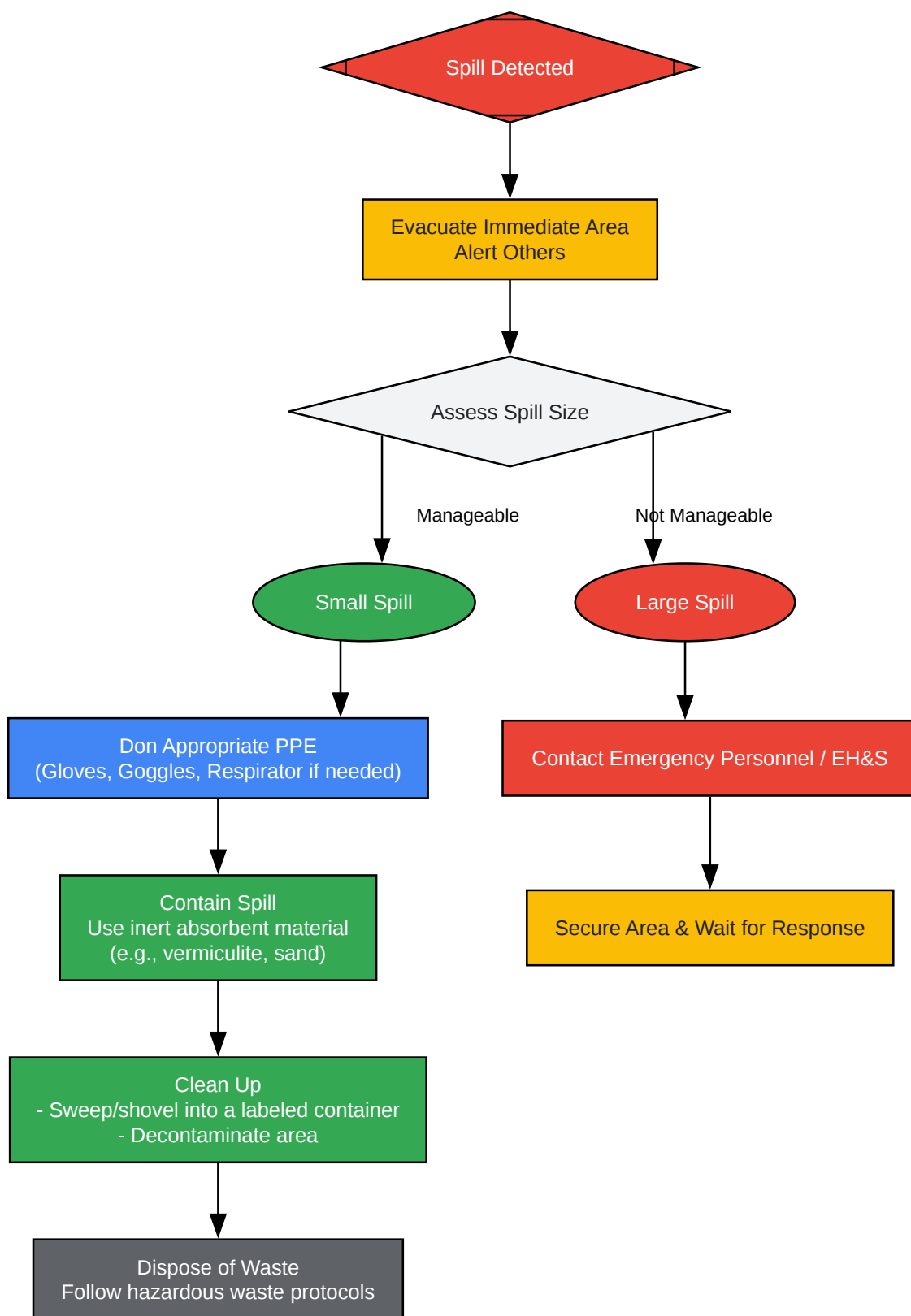
Fire-Fighting and Accidental Release Measures

7.1 Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[4][6][7]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][6][7]

7.2 Accidental Release Measures:

- Personal Precautions: Use personal protective equipment (PPE).[7] Ensure adequate ventilation and evacuate personnel from the area.[6][7] Avoid breathing dust or vapors.[6][7]
- Environmental Precautions: Prevent the product from entering drains or waterways.[7]
- Containment and Cleanup: Sweep up or shovel the spilled material into a suitable, closed container for disposal.[4][7]



[Click to download full resolution via product page](#)

Caption: Decision-making flowchart for a **1,10-Dibromodecane** spill.

Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.[4]
- Chemical Stability: The substance is stable under normal conditions of use and storage.[4]
- Conditions to Avoid: Incompatible products.[4]
- Incompatible Materials: Strong oxidizing agents, strong bases.[4]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[4]

Toxicological and Ecological Information

9.1 Toxicological Information:

- Acute Toxicity: No acute toxicity information is available for the product itself.[4] It may be harmful if swallowed, and some reports classify it under "Acute toxicity, oral".[3]
- Skin Corrosion/Irritation: Causes skin irritation.[6]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[6]
- Respiratory or Skin Sensitization: No information available.[4]
- Carcinogenicity: No information is available on the carcinogenic effects of this substance.[4]

9.2 Ecological Information:

- No specific data is available on ecotoxicity (fish, daphnia, algae).[6]
- It is advised to prevent the substance from entering the environment and drains.[7][10]

Disposal Considerations

Disposal of **1,10-Dibromodecane** and its containers must be conducted in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal

service to dispose of this material.[7] Contaminated packaging should be treated as the product itself.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,10-Dibromodecane - Hazardous Agents | Haz-Map [haz-map.com]
- 2. Page loading... [guidechem.com]
- 3. 1,10-Dibromodecane | C₁₀H₂₀Br₂ | CID 221483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. Page loading... [wap.guidechem.com]
- 7. Page loading... [wap.guidechem.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [1,10-Dibromodecane safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670030#1-10-dibromodecane-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com